

# Preparing 25C-NBOH Hydrochloride Stock Solutions for Preclinical Research

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## Compound of Interest

Compound Name: 25C-NBOH hydrochloride

Cat. No.: B593021

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Abstract

These application notes provide a comprehensive protocol for the preparation of **25C-NBOH hydrochloride** stock solutions for use in experimental research. 25C-NBOH, a potent and selective 5-HT<sub>2A</sub> receptor agonist, is a valuable tool in neuroscience and pharmacology research.<sup>[1][2]</sup> Proper preparation of stock solutions is critical to ensure accurate and reproducible experimental results. This document outlines the necessary materials, safety precautions, and a detailed step-by-step procedure for dissolving and storing **25C-NBOH hydrochloride**.

## Introduction

**25C-NBOH hydrochloride** is a derivative of the phenethylamine 2C-C and is recognized for its high affinity and selectivity for the serotonin 5-HT<sub>2A</sub> receptor over the 5-HT<sub>2C</sub> receptor.<sup>[1][2]</sup> Its utility as a research chemical necessitates standardized methods for solution preparation to maintain consistency across experiments. This protocol addresses key considerations such as solvent selection, concentration calculations, and appropriate storage conditions to ensure the stability and integrity of the compound.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **25C-NBOH hydrochloride** is presented in the table below.

Property	Value	Reference
IUPAC Name	2-[[2-(4-chloro-2,5-dimethoxy-phenyl)ethylamino]methyl]phenol, monohydrochloride	[1][3]
Synonyms	2C-C-NBOH, NBOH-2CC	[3]
CAS Number	1539266-20-0	[1][3]
Molecular Formula	C <sub>17</sub> H <sub>20</sub> ClNO <sub>3</sub> • HCl	[1]
Formula Weight	358.3 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 5 years (when stored as a solid at -20°C)	[1]

## Solubility Data

The solubility of **25C-NBOH hydrochloride** in various solvents is crucial for selecting the appropriate vehicle for stock solution preparation. The following table summarizes the available solubility data.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	~10 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	~3 mg/mL	[1]
Ethanol	~5 mg/mL	[1]
DMF:PBS (pH 7.2) (1:10)	~0.09 mg/mL	[1]

Note: For aqueous buffers, it is recommended to first dissolve **25C-NBOH hydrochloride** in an organic solvent like DMSO or DMF before diluting with the aqueous buffer.<sup>[4]</sup> Aqueous solutions are not recommended for storage for more than one day.<sup>[4]</sup>

## Safety and Handling Precautions

**25C-NBOH hydrochloride** is a potent psychoactive compound and should be handled with extreme caution in a laboratory setting.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling the solid compound and its solutions.
- **Ventilation:** Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or aerosols.
- **Exposure:** Avoid contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.
- **Disposal:** Dispose of all waste materials in accordance with local regulations for chemical waste.
- **For Research Use Only:** This product is intended for forensic and research applications only and is not for human or veterinary use.<sup>[1]</sup>

## Experimental Protocol for Stock Solution Preparation

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **25C-NBOH hydrochloride** in DMSO.

### Materials

- **25C-NBOH hydrochloride** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

## Procedure

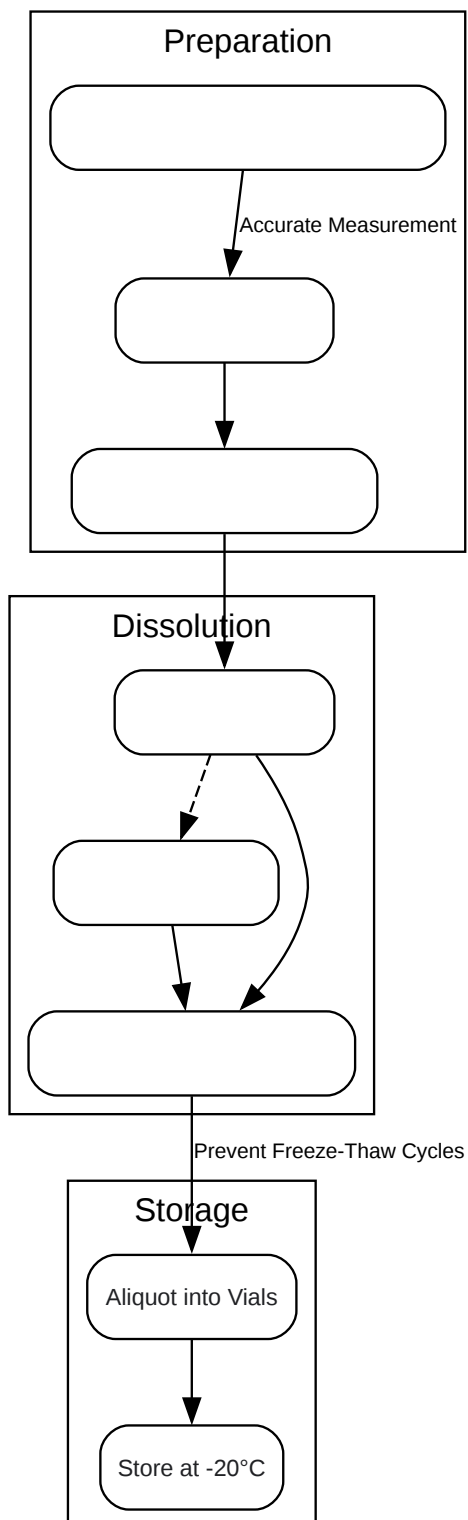
- Calculate the required mass:
  - To prepare a 10 mM stock solution, calculate the mass of **25C-NBOH hydrochloride** needed.
  - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 358.3 \text{ g/mol} \times (1 \text{ mg} / 1000 \text{ }\mu\text{g})$
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 358.3 \text{ g/mol} \times (1 \text{ mg} / 1000 \text{ }\mu\text{g}) = 3.583 \text{ mg}$
- Weigh the compound:
  - Using a calibrated analytical balance, carefully weigh the calculated amount of **25C-NBOH hydrochloride**.
  - It is recommended to weigh a slightly larger amount (e.g., 5 mg) and adjust the solvent volume accordingly for better accuracy.
- Dissolve the compound:
  - Transfer the weighed **25C-NBOH hydrochloride** to a sterile microcentrifuge tube or vial.
  - Add the calculated volume of DMSO to the tube.
  - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, brief sonication in an ultrasonic bath may be helpful.

- Verify dissolution:
  - Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Storage:
  - Store the stock solution at -20°C in a tightly sealed container to prevent evaporation and contamination.
  - For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

## Diagrams

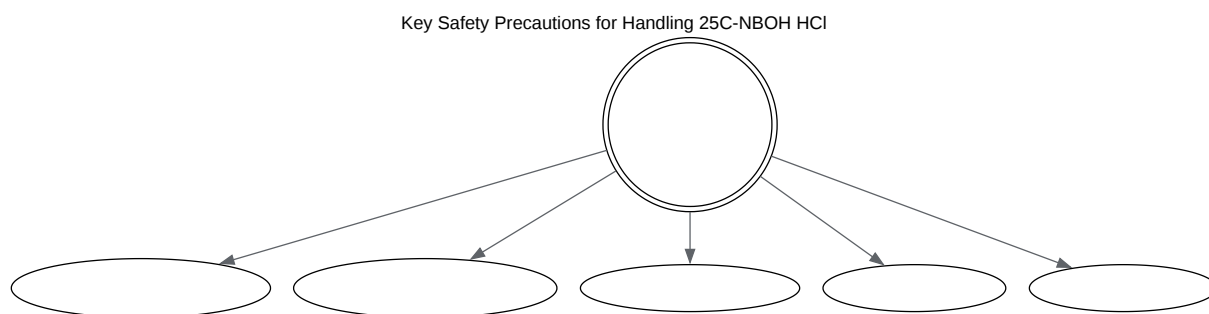
### Experimental Workflow for Stock Solution Preparation

## Workflow for 25C-NBOH Hydrochloride Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a **25C-NBOH hydrochloride** stock solution.

## Logical Relationship of Safety Precautions



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Caption: A diagram showing the essential safety measures to be taken when working with **25C-NBOH hydrochloride**.

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## References

- 1. [caymanchem.com](http://caymanchem.com) [caymanchem.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 3. [cfsre.org](http://cfsre.org) [cfsre.org]
- 4. [scribd.com](http://scribd.com) [scribd.com]

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